

Proper Disposal Procedures for JANEX-1 (WHI-P131)

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Compound of Interest

Compound Name: Janex-1-m

Cat. No.: B15601788

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This guide provides essential safety and logistical information for the proper disposal of JANEX-1, a potent and selective JAK3 inhibitor also known as WHI-P131. Adherence to these procedures is critical for ensuring laboratory safety and regulatory compliance. This document is intended for researchers, scientists, and drug development professionals.

Disclaimer: This information is based on available Safety Data Sheets (SDS) and general laboratory safety practices. Always consult your institution's Environmental Health and Safety (EHS) department and local regulations for specific disposal requirements.

Chemical and Physical Properties

A comprehensive understanding of the substance's properties is fundamental to safe handling and disposal.

Property	Value
Chemical Name	4-[(6,7-dimethoxyquinazolin-4-yl)amino]phenol
Synonyms	JANEX-1, WHI-P131, Jak3 inhibitor I
CAS Number	202475-60-3
Molecular Formula	C ₁₆ H ₁₅ N ₃ O ₃
Molecular Weight	297.31 g/mol
Appearance	Crystalline solid, white to off-white
Solubility	Soluble in DMSO (≥100 mg/mL)
Storage	Store at -20°C

Hazard Identification and Safety Precautions

While a specific hazard classification is not uniformly available across all supplier SDS, good laboratory practice dictates treating all research chemicals with caution. The following personal protective equipment (PPE) should be worn when handling JANEX-1:

- **Eye/Face Protection:** Safety glasses with side-shields or chemical safety goggles.
- **Skin Protection:** Chemical-resistant gloves (e.g., nitrile) and a laboratory coat.
- **Respiratory Protection:** Use in a well-ventilated area. If dusts are generated, a NIOSH-approved respirator may be necessary.

Step-by-Step Disposal Protocol

The disposal of JANEX-1 and its containers must be conducted as hazardous waste. Do not dispose of this chemical down the drain or in regular trash.

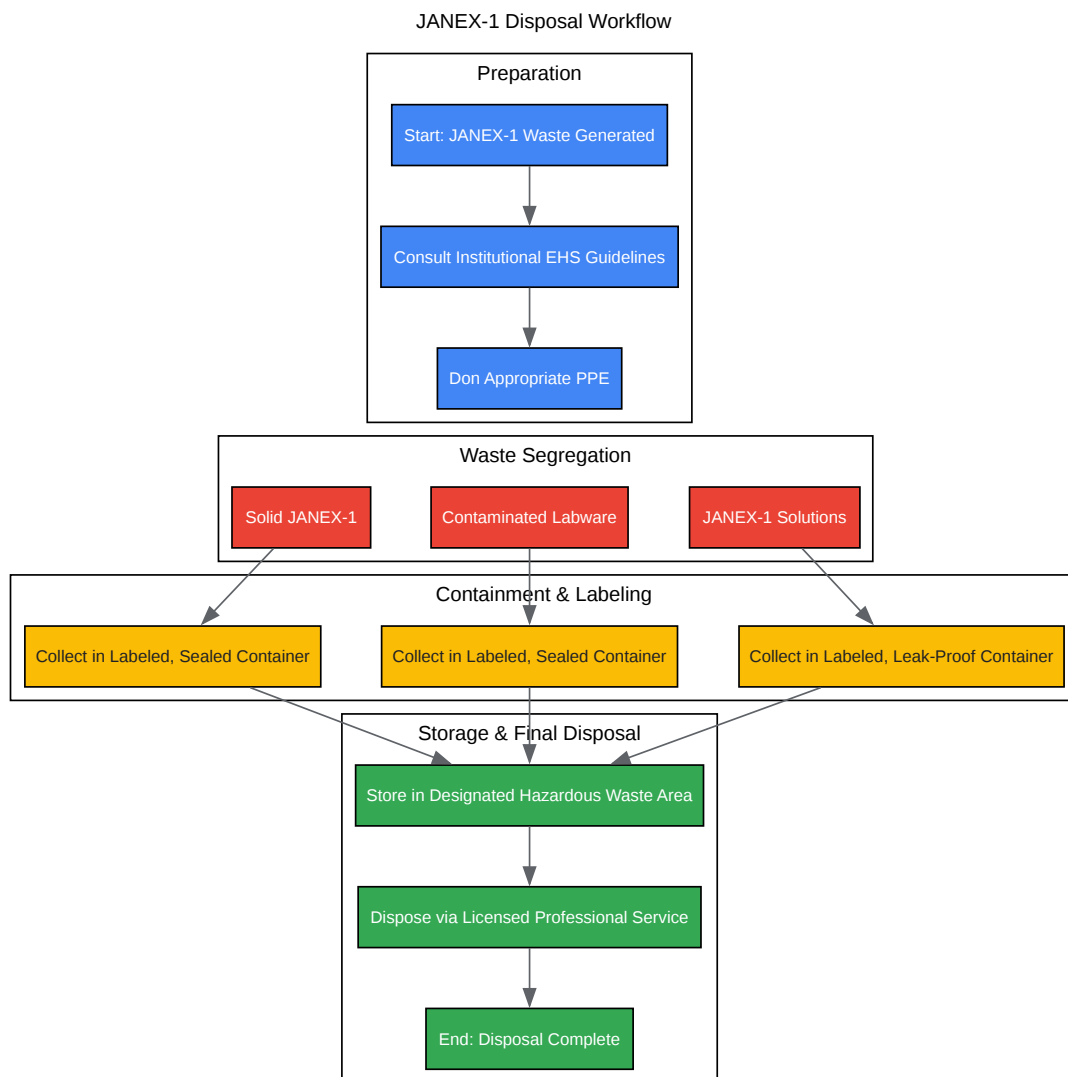
Experimental Protocol for Disposal:

- **Consult Local Regulations:** Before initiating any disposal procedures, contact your institution's EHS office to ensure full compliance with all federal, state, and local regulations.

- Waste Collection: Solid Waste:
 - Collect un-contaminated, expired, or unwanted solid JANEX-1 in its original container or a clearly labeled, sealed container designated for chemical waste.
- Waste Collection: Contaminated Materials:
 - Any materials contaminated with JANEX-1, such as pipette tips, gloves, weighing papers, and bench paper, must be collected in a separate, sealed, and clearly labeled hazardous waste container.
- Waste Collection: Solutions:
 - Solutions containing JANEX-1 should be collected in a designated, leak-proof, and clearly labeled hazardous waste container.
 - Do not mix with incompatible waste streams.
- Labeling:
 - All waste containers must be clearly and accurately labeled with the words "Hazardous Waste," the full chemical name "JANEX-1 (WHI-P131)," the CAS number "202475-60-3," and any other information required by your institution.
- Storage:
 - Store hazardous waste containers in a designated, secure, and well-ventilated area, away from incompatible materials, until they are collected by a licensed hazardous waste disposal service.
- Professional Disposal:
 - Arrange for the collection and disposal of the hazardous waste through a licensed professional waste disposal service.[\[1\]](#)

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of JANEX-1.



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Caption: Workflow for the safe disposal of JANEX-1.

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References

- 1. selleckchem.com [selleckchem.com]
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